

head-to-head comparison of different small molecule STAT6 inhibitors

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Compound of Interest

Compound Name: Stat6-IN-2

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A Head-to-Head Comparison of Small Molecule STAT6 Inhibitors

For Researchers, Scientists, and Drug Development Professionals

Signal Transducer and Activator of Transcription 6 (STAT6) is a key intracellular signaling molecule in the IL-4 and IL-13 pathways, which are central to the development of Type 2 inflammatory responses. Dysregulation of the STAT6 pathway is implicated in the pathophysiology of various allergic diseases, including asthma and atopic dermatitis, as well as certain types of cancer. This guide provides a head-to-head comparison of different small molecule STAT6 inhibitors, summarizing their performance based on available experimental data.

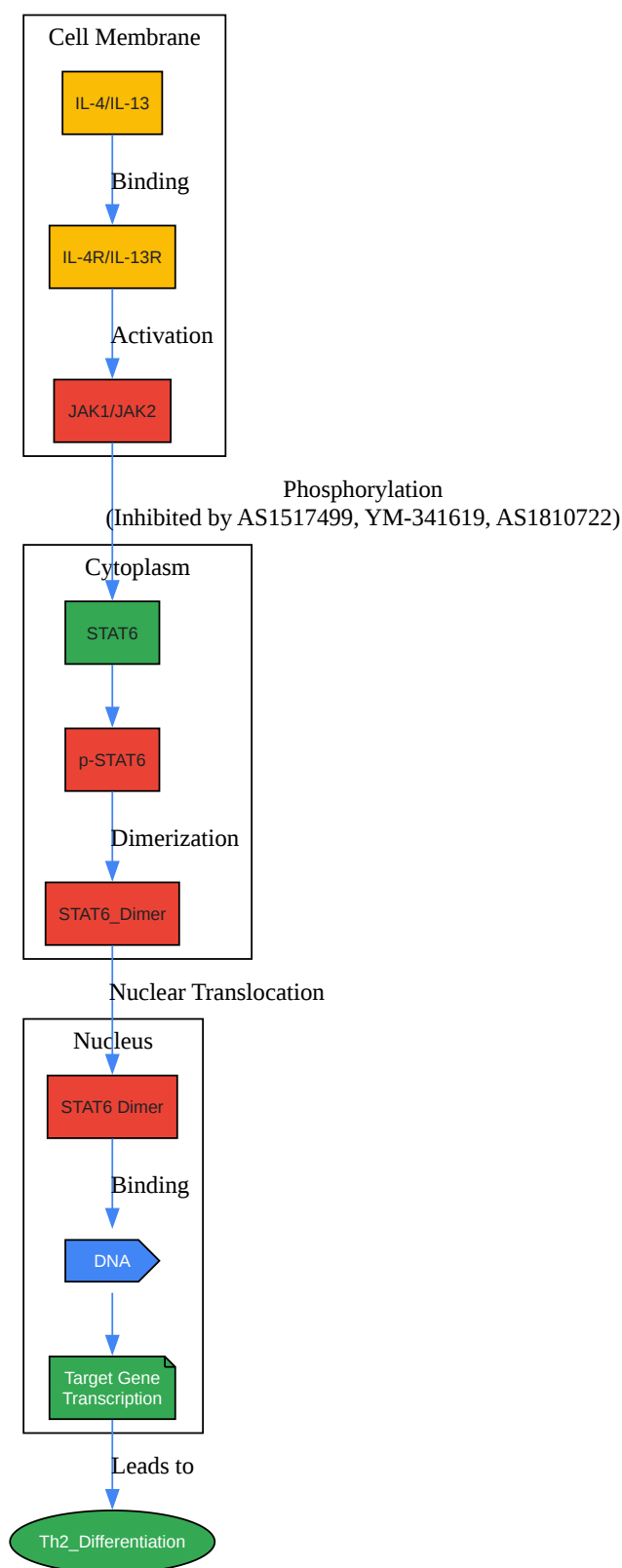
Data Presentation

The following table summarizes the quantitative data for various small molecule STAT6 inhibitors. The data has been compiled from multiple sources to provide a comparative overview of their potency and cellular activity.

Inhibitor	Target	IC50 (STAT6 Inhibition)	IC50 (Th2 Differentiation)	Cell Type/System	Reference
AS1517499	STAT6 Phosphorylation	21 nM	2.3 nM	Cell-free assay / Mouse spleen T cells	[1] [2] [3]
YM-341619	STAT6	0.70 nM	0.28 nM	Not specified / Mouse spleen T cells	[3]
AS1810722	STAT6	1.9 nM	2.4 nM	Not specified / Not specified	[3]
STAT6-IN-4	STAT6	0.34 μ M	Not Available	Not specified	[4]
Leflunomide	Indirectly inhibits STAT6 phosphorylation (primarily a DHODH inhibitor)	Not Available	Not Available	B cells	[5]
AK-1690 (PROTAC)	STAT6 Degradation	DC50 = 1 nM	Not Available	Cells	[3]

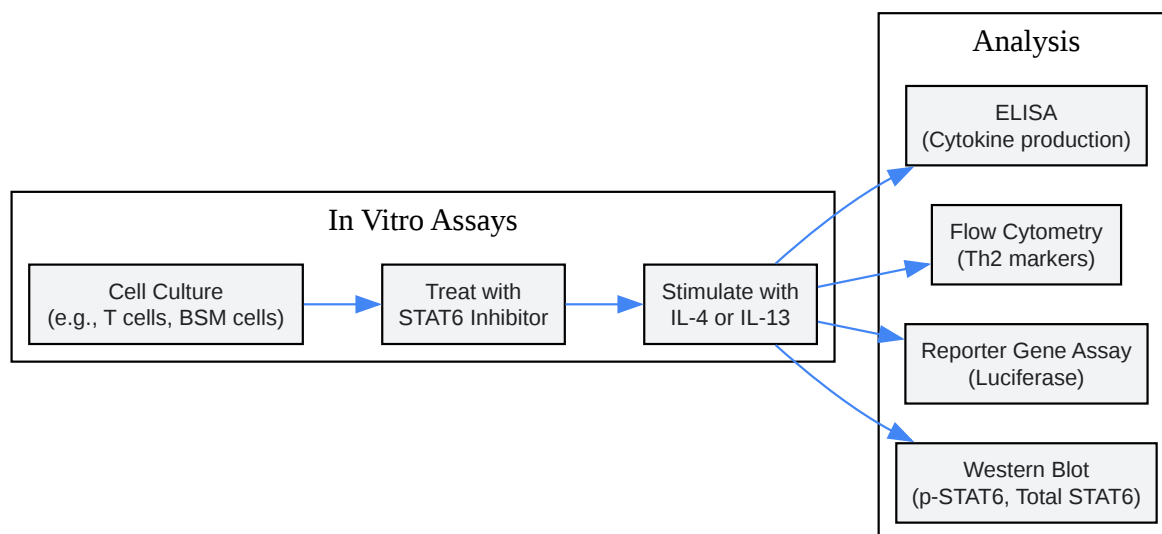
Signaling Pathway and Experimental Workflow

To understand the mechanism of action and the methods used to evaluate these inhibitors, the following diagrams illustrate the STAT6 signaling pathway and a general experimental workflow.



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STAT6 signaling pathway and points of inhibition.



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